

# Application Note: Quantitative Analysis of 2-Amino-3-(biphenyl-3-yl)propionic Acid

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## Compound of Interest

*Compound Name:* 2-Amino-3-biphenyl-3-yl-propionic acid

*CAS No.:* 887502-03-6

*Cat. No.:* B3030321

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## Introduction & Molecule Profile

2-Amino-3-(biphenyl-3-yl)propionic acid (CAS: 101686-82-0), often referred to as 3-(3-Biphenyl)-alanine, is a non-natural amino acid used as a critical chiral building block in the synthesis of peptidomimetics, particularly Neutral Endopeptidase (NEP) inhibitors and GLP-1 analogs.

Unlike its para-substituted isomer (used in Sacubitril), the meta-substitution (3-yl) imparts unique steric and lipophilic properties that influence receptor binding affinity. Accurate quantification is essential for pharmacokinetic (PK) profiling and ensuring enantiomeric purity during drug substance manufacturing.

## Physicochemical Profile

Property	Value	Implication for Analysis
Molecular Formula	C <sub>15</sub> H <sub>15</sub> NO <sub>2</sub>	[M+H] <sup>+</sup> = 242.12 m/z
Molecular Weight	241.29 g/mol	Small molecule, suitable for LC-MS/MS
LogP (Predicted)	-2.8 - 3.2	Moderately lipophilic; requires organic solvent for solubilization
pKa	~2.3 (COOH), ~9.1 (NH <sub>2</sub> )	Zwitterionic at neutral pH; retain on C18 at acidic pH
Chirality	One stereocenter (C2)	Requires chiral separation for enantiomeric excess (ee)

## Sample Preparation Protocols

### A. Biological Matrices (Plasma/Serum) - Protein Precipitation (PPT)

Recommended for high-throughput PK screening.

- Aliquot: Transfer 50 µL of plasma into a 1.5 mL centrifuge tube.
- Internal Standard (IS) Addition: Add 10 µL of IS working solution (e.g., D8-Phenylalanine or 4-Biphenylalanine at 1 µg/mL in 50% MeOH).
- Precipitation: Add 200 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Agitation: Vortex vigorously for 30 seconds.
- Separation: Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer: Collect 150 µL of the supernatant into a clean vial/plate.
- Dilution: Dilute 1:1 with 0.1% Formic Acid in water (to match initial mobile phase conditions and prevent peak distortion).

## B. API/Formulation - Dilution

- Stock Preparation: Dissolve 10 mg of substance in 10 mL DMSO (Final: 1 mg/mL).
- Working Standard: Dilute stock with 50:50 Water:Acetonitrile to reach target calibration range (e.g., 10–1000 ng/mL).

## Method 1: LC-MS/MS Quantification (Bioanalysis)[2] [3]

This method utilizes a Biphenyl stationary phase. The pi-pi interactions between the column and the biphenyl moiety of the analyte provide superior selectivity compared to standard C18 columns, effectively separating the target from matrix phospholipids.

### Chromatographic Conditions

- System: Agilent 1290 Infinity II / SCIEX Triple Quad 6500+
- Column: Phenomenex Kinetex Biphenyl, 2.6  $\mu$ m, 50 x 2.1 mm
- Column Temp: 40°C
- Flow Rate: 0.5 mL/min
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate
- Mobile Phase B: Methanol + 0.1% Formic Acid

Gradient Program:

Time (min)	% B	Event
0.0	10	Equilibration
0.5	10	Load
3.0	90	Elution
4.0	90	Wash
4.1	10	Re-equilibration

| 5.5 | 10 | End |

## Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+)
- Source Temp: 500°C
- Curtain Gas: 30 psi
- Spray Voltage: 5500 V

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Type
Target	242.1	196.1	20	Quantifier (Loss of COOH)
Target	242.1	179.1	35	Qualifier (Loss of NH <sub>3</sub> + COOH)
Target	242.1	152.1	45	Qualifier (Biphenyl ion)

| IS (Phe-D8) | 174.2 | 128.2 | 20 | Quantifier |

## Method 2: Chiral HPLC (Enantiomeric Purity)

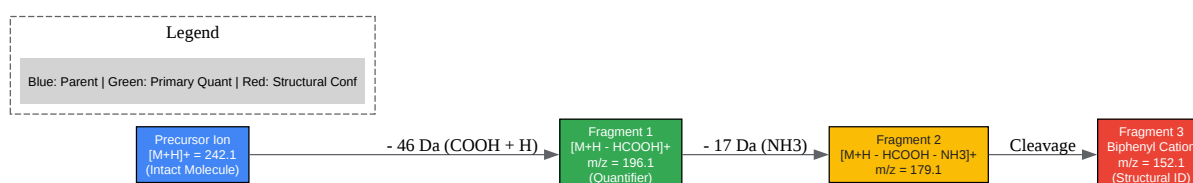
For manufacturing quality control (QC), separating the L- (S) and D- (R) enantiomers is critical.

- Column: Daicel Chiralpak ZWIX(+) (Zwitterionic stationary phase) OR Crownpak CR-I(+)
- Dimensions: 150 x 3.0 mm, 3  $\mu$ m
- Mobile Phase: 50 mM Formic Acid + 25 mM Diethylamine in Methanol/Acetonitrile (90:10)
  - Note: ZWIX columns require specific acid/base additives for amino acid separation.
- Detection: UV @ 254 nm (Biphenyl absorption max)
- Flow Rate: 0.4 mL/min[1]
- Temp: 25°C
- Expected Resolution:  $R_s > 2.5$  between enantiomers.

## Visual Workflows

### A. LC-MS/MS Fragmentation Logic

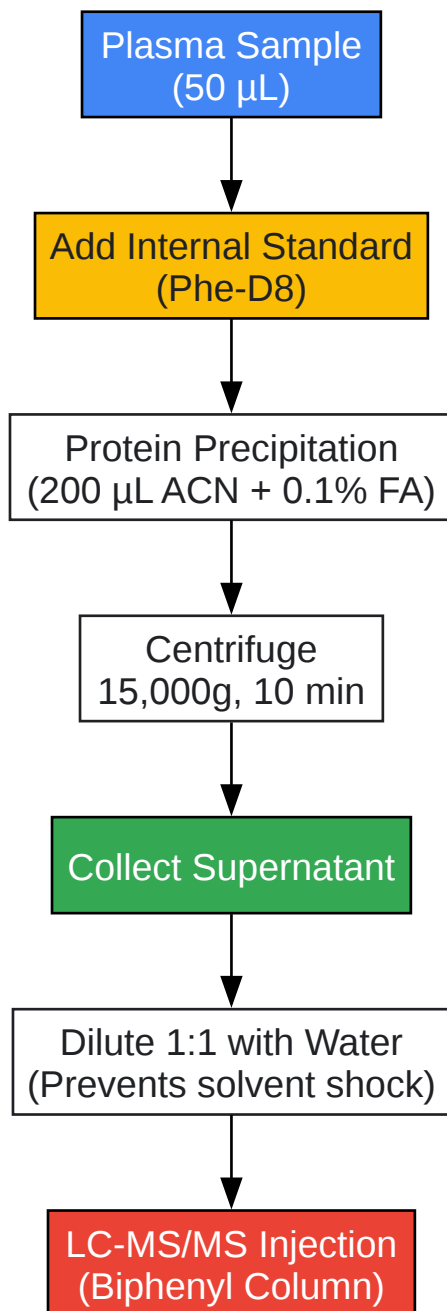
The following diagram illustrates the fragmentation pathway used for MRM transition selection, ensuring the method tracks the specific biphenyl structure.



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Figure 1: Proposed MS/MS fragmentation pathway for 2-Amino-3-(biphenyl-3-yl)propionic acid.

## B. Bioanalytical Workflow



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Figure 2: Step-by-step sample preparation workflow for plasma quantification.

## Validation & Troubleshooting

### Validation Criteria (FDA Bioanalytical Guidelines)

- Linearity:  $R^2 > 0.99$  (Range: 1 ng/mL – 1000 ng/mL).
- Accuracy:  $\pm 15\%$  ( $\pm 20\%$  at LLOQ).
- Precision: CV < 15%.
- Matrix Effect: Calculate Matrix Factor (MF). If MF < 0.85 or > 1.15, consider switching from PPT to Solid Phase Extraction (SPE) using a mixed-mode cation exchange cartridge (MCX) to remove phospholipids.

## Troubleshooting Common Issues

- Peak Tailing: The free amine group can interact with silanols on the column.
  - Solution: Ensure mobile phase ionic strength is sufficient (use 5-10 mM Ammonium Formate) or increase column temperature to 50°C.
- Carryover: Biphenyl compounds can stick to injector seals.
  - Solution: Use a needle wash of 50:25:25 Isopropanol:Acetonitrile:Acetone.
- Isobaric Interference: Check for para-biphenyl isomers (Sacubitril impurities).
  - Solution: The Biphenyl column usually separates meta and para isomers. If co-elution occurs, switch to a PFP (Pentafluorophenyl) column.

## References

- US Food and Drug Administration (FDA). Bioanalytical Method Validation Guidance for Industry. (2018). [\[Link\]](#)
- Phenomenex. Optimization of Biphenyl Stationary Phases for Aromatic and Isomeric Separations. Technical Note. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 135409395 (Biphenylalanine derivatives). [\[Link\]](#)

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## Sources

- 1. [phenomenex.com](https://phenomenex.com) [[phenomenex.com](https://phenomenex.com)]
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